

Delphinidin-3-sambubioside chloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Delphinidin-3-sambubioside chloride*

Cat. No.: *B602372*

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Technical Support Center: Delphinidin-3-sambubioside chloride

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility, solution preparation, and troubleshooting for **Delphinidin-3-sambubioside chloride**.

Frequently Asked Questions (FAQs)

Q1: What is **Delphinidin-3-sambubioside chloride**?

Delphinidin-3-sambubioside chloride is a natural anthocyanin, a type of flavonoid compound.^[1] It is known for its antioxidant, anti-inflammatory, and anticancer properties.^[2] In research, it is often studied for its ability to inhibit inflammatory pathways and induce apoptosis in cancer cells.^{[2][3][4]} This compound is isolated from sources like Hibiscus sabdariffa (roselle) and the fruits of Vaccinium myrtillus.^{[5][6]}

Q2: In which solvents is **Delphinidin-3-sambubioside chloride** soluble?

Delphinidin-3-sambubioside chloride is soluble in various organic solvents and water. Recommended solvents include DMSO, methanol, ethanol, and pyridine.^{[4][6]} It is also soluble in water, particularly hot water, and acidic solvents, but it is insoluble in non-polar solvents.^{[1][6]}

Q3: What are the specific solubilities in these solvents?

Quantitative solubility data for **Delphinidin-3-sambubioside chloride** is not widely published. However, data from closely related delphinidin compounds provide a useful reference. The following table summarizes available solubility information.

Solvent	Compound	Reported Solubility
DMSO	Delphinidin (chloride)	~30 mg/mL
Delphinidin-3-β-D-glucoside (chloride)	~10 mg/mL	
Ethanol	Delphinidin (chloride)	~30 mg/mL
Dimethylformamide (DMF)	Delphinidin (chloride)	~30 mg/mL
Delphinidin-3-β-D-glucoside (chloride)	~1.5 mg/mL	
PBS (pH 7.2)	Delphinidin-3-β-D-glucoside (chloride)	~0.2 mg/mL
1:1 Ethanol:PBS (pH 7.2)	Delphinidin (chloride)	~0.5 mg/mL

Note: This data is for related compounds and should be used as a guideline. Actual solubility may vary.

Q4: How should I prepare a stock solution?

It is recommended to prepare a stock solution by dissolving **Delphinidin-3-sambubioside chloride** in an organic solvent such as DMSO or ethanol.^{[4][7][8]} For long-term stability, the solvent should be purged with an inert gas.^{[7][8]} A common practice is to prepare a concentrated stock, for example, 10-40 mg/mL in DMSO.^[2]

Q5: How should I store the solid compound and prepared solutions?

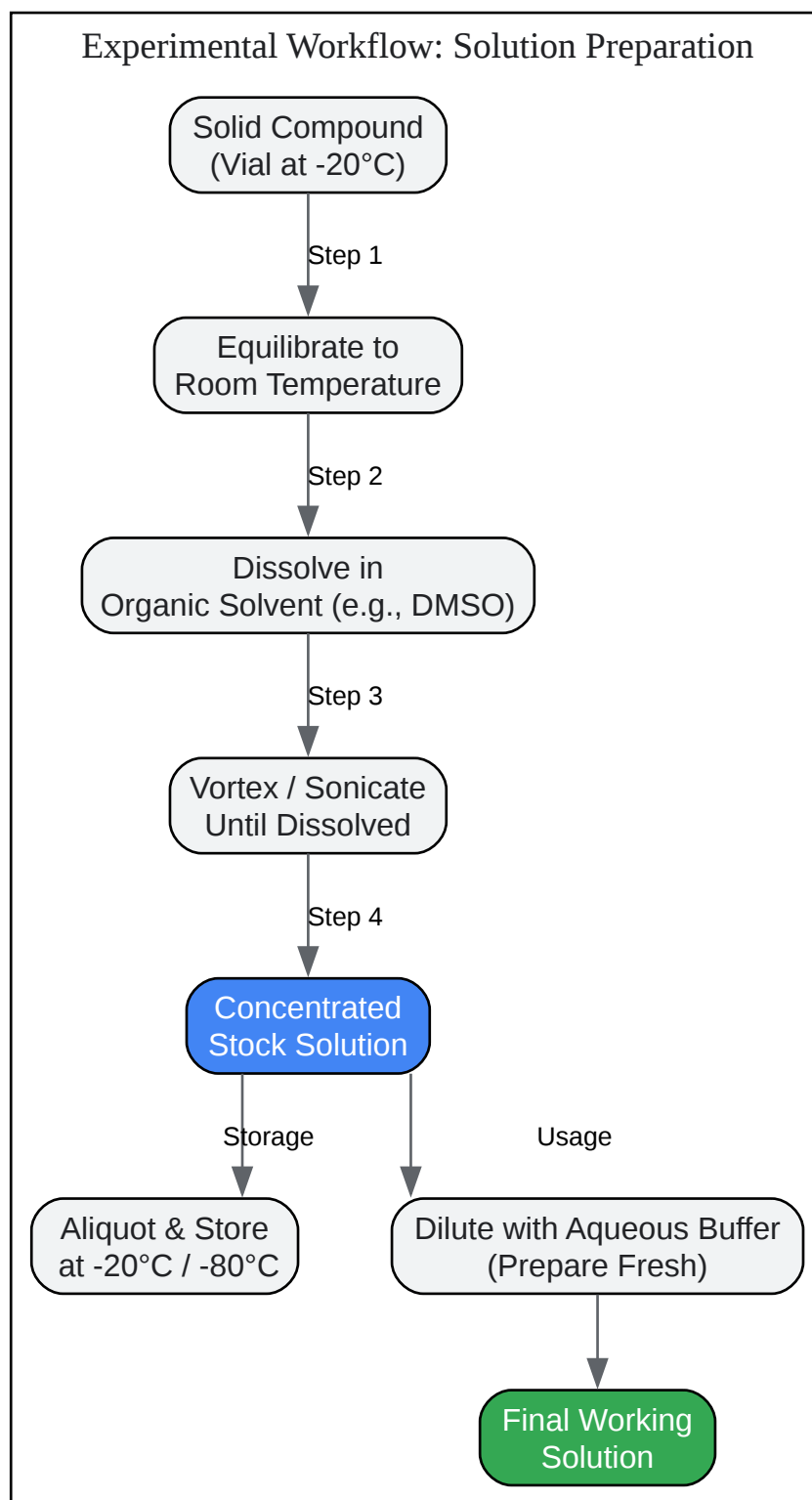
- Solid Compound: The solid, crystalline powder should be stored at -20°C for long-term stability (≥4 years).^{[7][8]}

- **Stock Solutions:** Prepare aliquots of the stock solution in tightly sealed vials and store them at -20°C. These are generally usable for up to two weeks.^[4] Some suppliers suggest storage at -80°C for up to one year for solutions in solvent.^[2]
- **Aqueous Solutions:** It is strongly recommended to prepare aqueous solutions fresh on the day of use. Storing aqueous solutions for more than one day is not advised due to lower stability.^[7]^[8]

Experimental Protocols & Workflows

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- **Equilibration:** Allow the vial of solid **Delphinidin-3-sambubioside chloride** (M.W. 632.95 g/mol) to equilibrate to room temperature for at least one hour before opening.^[4]
- **Weighing:** Accurately weigh the desired amount of the compound. For 1 mL of a 10 mM stock, you will need 6.33 mg.
- **Dissolution:** Add the appropriate volume of high-purity DMSO to the solid.
- **Mixing:** Vortex or sonicate the solution gently until the solid is completely dissolved. Gentle warming can be applied if necessary.
- **Inert Gas (Optional but Recommended):** Purge the headspace of the vial with an inert gas like argon or nitrogen to minimize oxidation.^[7]^[8]
- **Storage:** Store the stock solution in small aliquots in tightly sealed vials at -20°C or -80°C.



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Caption: Workflow for preparing stock and working solutions.

Troubleshooting Guide

Problem: My compound won't dissolve completely in the organic solvent.

- **Increase Mixing:** Ensure you have vortexed or sonicated the solution sufficiently.
- **Gentle Warming:** Warm the solution gently (e.g., in a 37°C water bath) for a short period. Anthocyanins can be sensitive to heat, so avoid high temperatures or prolonged heating.
- **Check Purity:** The compound is typically supplied with a purity of $\geq 95\%$. Impurities can sometimes affect solubility.
- **Solvent Quality:** Ensure you are using a high-purity, anhydrous grade solvent. Water contamination in DMSO can affect the solubility of some compounds.

Problem: A precipitate formed after diluting my DMSO stock into an aqueous buffer.

- **High Organic Solvent Concentration:** The final concentration of the organic solvent (e.g., DMSO) in your aqueous solution may be too low to maintain solubility. Ensure the residual amount of organic solvent is sufficient, but be mindful that solvents may have physiological effects.^[7]
- **Low Aqueous Solubility:** The solubility of delphinidin compounds in neutral aqueous buffers is limited (e.g., ~ 0.2 mg/mL for a related compound in PBS).^[7] You may have exceeded the solubility limit. Try preparing a more dilute working solution.
- **pH Instability:** **Delphinidin-3-sambubioside chloride** is most stable in neutral or weakly acidic conditions and can decompose or change form in strongly acidic or alkaline environments.^[1] The pH of your buffer can significantly impact its stability and solubility.

Problem: The color of my solution changed dramatically.

This is often expected for anthocyanins as their structure and color are highly pH-dependent.

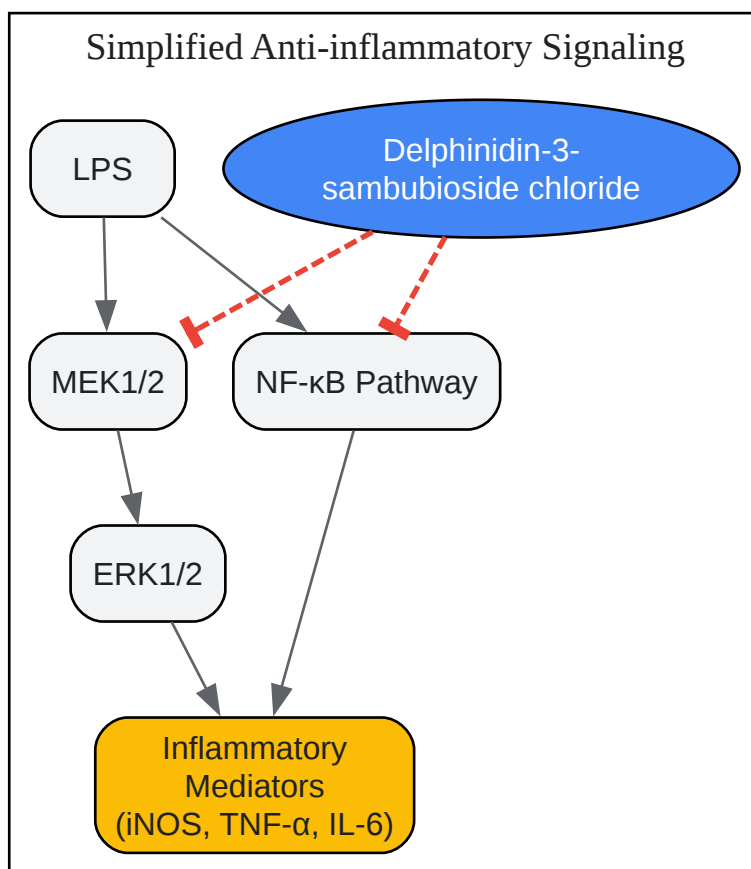
- **Acidic pH (e.g., pH 1-3):** The compound exists as a red flavylum cation.
- **Neutral pH:** An equilibrium exists between a purple quinonoid base and a colorless carbinol (hemiketal) form.^[9]

- Alkaline pH: The compound can degrade and may turn a yellow/green color.[10]

This color change is a key indicator of the compound's structural form in solution. For experiments, it is crucial to maintain a consistent and appropriate pH.

Signaling Pathway Inhibition

Delphinidin-3-sambubioside chloride exerts its anti-inflammatory effects by inhibiting key signaling pathways. In cellular models stimulated with lipopolysaccharide (LPS), it has been shown to downregulate the NF- κ B pathway and the MEK1/2-ERK1/2 signaling cascade.[2][3][5] This leads to a reduction in the expression and production of pro-inflammatory mediators like iNOS, TNF- α , and various interleukins.[5]



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Caption: Inhibition of MEK/ERK and NF- κ B pathways.

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